

Commercial Suppliers and Application Notes for (13Z)-Icosenoyl-CoA

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of commercial suppliers for (13Z)-icosenoyl-CoA, alongside detailed application notes and experimental protocols relevant to its use in research. (13Z)-icosenoyl-CoA is the activated form of (13Z)-icosenoic acid (also known as paullinic acid), a monounsaturated omega-7 very-long-chain fatty acid (VLCFA). As an acyl-CoA, it is a key intermediate in various metabolic pathways.

Commercial Availability

(13Z)-Icosenoyl-CoA is a specialized biochemical available from a limited number of commercial suppliers. Researchers can obtain this compound, as well as its precursor fatty acid, from the following sources.

Supplier	Product Name	Catalog Number	Purity	Available Quantities
MedChemExpres s	(13Z)-Icosenoyl- CoA	HY-CE00054	>98%	50 mg, 100 mg, 250 mg
Chemsoon	(13Z)-icosenoyl- CoA	FMCID72551560	>95% (BR)	2 mg, 5 mg
Cayman Chemical	13(Z)-Eicosenoic Acid	20668	≥95%	5 mg, 10 mg, 25 mg



Note: Data is subject to change; please refer to the suppliers' websites for the most current information.

Application Notes

(13Z)-Icosenoyl-CoA, as a very-long-chain acyl-CoA, is anticipated to be a substrate for enzymes involved in fatty acid metabolism, including elongation, desaturation, and incorporation into complex lipids. While specific research on (13Z)-icosenoyl-CoA is limited, its applications can be inferred from the established roles of other VLCFA-CoAs in cellular processes.

Potential Research Applications:

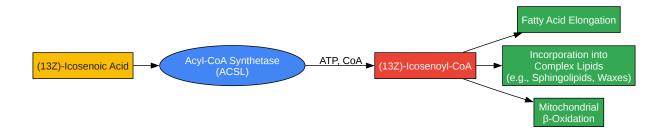
- Enzyme Substrate Specificity Studies: (13Z)-Icosenoyl-CoA can be used as a substrate to
 characterize the activity and specificity of enzymes such as acyl-CoA synthetases, acyl-CoA
 dehydrogenases, elongases, and acyltransferases. Understanding how these enzymes
 recognize and process different VLCFA-CoAs is crucial for elucidating their roles in lipid
 metabolism.
- Lipid Synthesis and Metabolism: This compound can be used in in vitro and in cell-based assays to investigate its incorporation into various lipid species, such as sphingolipids, glycerophospholipids, and wax esters. This is particularly relevant in plant biology, where VLCFAs are essential components of cuticular waxes that form a protective barrier.
- Signaling Pathway Elucidation: Very-long-chain fatty acids and their derivatives are emerging
 as signaling molecules in plants, particularly in response to biotic and abiotic stress. (13Z)Icosenoyl-CoA could be used to investigate these signaling cascades, including the
 identification of downstream targets and interacting proteins.
- Analytical Standard: In lipidomics studies, (13Z)-icosenoyl-CoA can serve as a valuable analytical standard for its identification and quantification in biological samples using techniques like liquid chromatography-mass spectrometry (LC-MS/MS).

Signaling and Metabolic Pathways

VLCFA-CoAs are central intermediates in lipid metabolism, situated at the branch point between anabolic and catabolic pathways. The diagram below illustrates the general metabolic



fate of a very-long-chain fatty acid like (13Z)-icosenoic acid.



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Metabolic activation and fate of (13Z)-Icosenoic Acid.

Experimental Protocols

The following are representative protocols that can be adapted for the use of **(13Z)-icosenoyl-CoA**.

Enzymatic Synthesis of (13Z)-Icosenoyl-CoA

This protocol describes the synthesis of **(13Z)-icosenoyl-CoA** from its corresponding fatty acid using an acyl-CoA synthetase.

Materials:

- (13Z)-Icosenoic acid
- Coenzyme A (CoA)
- ATP, MgCl₂
- Triton X-100
- HEPES buffer (pH 7.5)

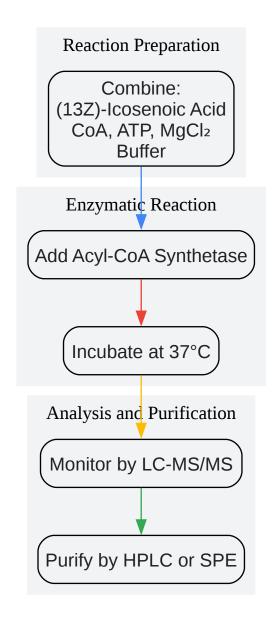


- Acyl-CoA Synthetase (commercially available or purified)
- Dithiothreitol (DTT)

Protocol:

- Prepare a reaction mixture containing 100 mM HEPES buffer (pH 7.5), 10 mM MgCl₂, 5 mM
 ATP, 1 mM CoA, 0.1 mM DTT, and 0.1% Triton X-100.
- Add (13Z)-icosenoic acid to the reaction mixture to a final concentration of 100 μ M.
- Initiate the reaction by adding a suitable amount of Acyl-CoA Synthetase.
- Incubate the reaction mixture at 37°C for 1-2 hours.
- Monitor the reaction progress by LC-MS/MS or a colorimetric assay for the consumption of free CoA.
- Purify the synthesized (13Z)-icosenoyl-CoA using solid-phase extraction or reversed-phase HPLC.





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Workflow for the enzymatic synthesis of (13Z)-icosenoyl-CoA.

Acyl-CoA Dehydrogenase Activity Assay

This protocol provides a method to assess whether **(13Z)-icosenoyl-CoA** is a substrate for a specific acyl-CoA dehydrogenase.

Materials:

• (13Z)-Icosenoyl-CoA



- Purified Acyl-CoA Dehydrogenase
- Electron Transfer Flavoprotein (ETF)
- Potassium phosphate buffer (pH 7.6)
- DCPIP (2,6-dichlorophenolindophenol) as an artificial electron acceptor

Protocol:

- Prepare an assay buffer containing 100 mM potassium phosphate (pH 7.6) and 0.2 mM ETF.
- Add the purified acyl-CoA dehydrogenase to the assay buffer.
- Add DCPIP to a final concentration of 50 μM.
- Initiate the reaction by adding (13Z)-icosenoyl-CoA to a final concentration of 20-100 μM.
- Monitor the reduction of DCPIP by measuring the decrease in absorbance at 600 nm over time using a spectrophotometer.
- Calculate the enzyme activity based on the rate of DCPIP reduction.

LC-MS/MS Quantification of (13Z)-Icosenoyl-CoA in Biological Samples

This protocol outlines a general procedure for the extraction and quantification of **(132)**-icosenoyl-CoA from cell or tissue samples.

Materials:

- Biological sample (cells or tissue)
- Internal standard (e.g., C17:0-CoA)
- Acetonitrile, Isopropanol, Methanol
- Potassium phosphate buffer (pH 4.9)

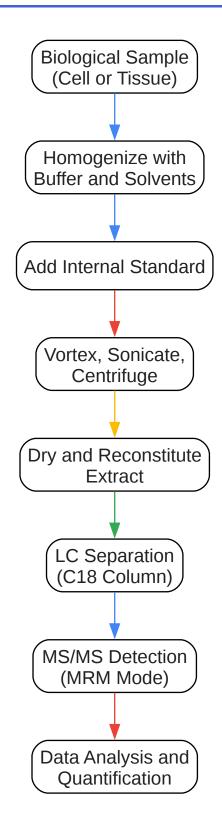


LC-MS/MS system with a C18 column

Protocol:

- Extraction:
 - Homogenize the biological sample in a mixture of cold potassium phosphate buffer (pH
 4.9) and an organic solvent mixture (acetonitrile:isopropanol:methanol).
 - Spike the sample with a known amount of internal standard.
 - Vortex and sonicate the homogenate.
 - Centrifuge to pellet cellular debris and collect the supernatant.
 - Dry the supernatant under a stream of nitrogen and reconstitute in a suitable solvent for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Separate the acyl-CoAs using a C18 reversed-phase column with a gradient of mobile phases (e.g., ammonium acetate in water and acetonitrile).
 - Detect and quantify (13Z)-icosenoyl-CoA using multiple reaction monitoring (MRM) in positive ion mode. The precursor ion will be the [M+H]+ of (13Z)-icosenoyl-CoA, and a characteristic fragment ion (e.g., corresponding to the neutral loss of the phosphopantetheine moiety) will be monitored.
 - Quantify the amount of (13Z)-icosenoyl-CoA by comparing its peak area to that of the internal standard.





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Workflow for LC-MS/MS analysis of (13Z)-icosenoyl-CoA.



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